

# Hazard Summary for Disposal Consideration

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ketanserinol

Cat. No.: B1673594

[Get Quote](#)

Disposal procedures are dictated by the hazard profile of the chemical. Since a specific SDS for **Ketanserinol** is not widely available, the hazard classification of its parent compound, Ketanserin, is used as a primary reference.

Hazard Classification	Description	Source SDS Reference
Acute Oral Toxicity	Category 3 (H301: Toxic if swallowed) or Category 4 (H302: Harmful if swallowed).	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
UN Number	UN2811	<a href="#">[1]</a>
Proper Shipping Name	Toxic solids, organic, n.o.s.	<a href="#">[1]</a>
Environmental Hazard	Water Hazard Class 1 or 3: Slightly to severely hazardous for water. Do not allow to enter sewers, surface, or ground water.	<a href="#">[1]</a> <a href="#">[3]</a>

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe segregation and disposal of **Ketanserinol** waste in a laboratory setting.

### 1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE when handling **Ketanserinol**, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.

## 2. Waste Segregation and Collection

- Do Not Dispose in Regular Trash or Down the Drain: Due to its acute toxicity and environmental hazards, **Ketanserinol** must not be disposed of in standard laboratory trash or washed down the sewer system[1][4].
- Designate a Hazardous Waste Container: Use a dedicated, leak-proof container that is chemically compatible with **Ketanserinol** and any solvents used[5][6]. For solid waste, a securely sealed polyethylene bag or container may be appropriate. For liquid waste, use a screw-cap bottle.
- Collect All Contaminated Materials: Segregate all waste streams contaminated with **Ketanserinol**. This includes:
  - Unused or expired solid **Ketanserinol**.
  - Solutions containing **Ketanserinol**.
  - Contaminated consumables such as pipette tips, vials, gloves, and bench paper.
  - Rinsate from cleaning contaminated glassware. This rinsate must be collected as hazardous waste[7].

## 3. Waste Container Labeling

- Label Immediately: Clearly label the waste container as soon as the first item is added.
- Required Information: The label must, at a minimum, include:
  - The words "Hazardous Waste".
  - The full chemical name: "**Ketanserinol** Waste".
  - An accurate list of all contents, including solvents and their approximate concentrations.

- The associated hazards (e.g., "Toxic").
- The date accumulation started.

#### 4. Storage of Waste

- **Secure and Segregated Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel and away from incompatible materials[6].
- **Secondary Containment:** It is best practice to keep the primary waste container within a larger, chemically resistant secondary container to prevent spills[5].

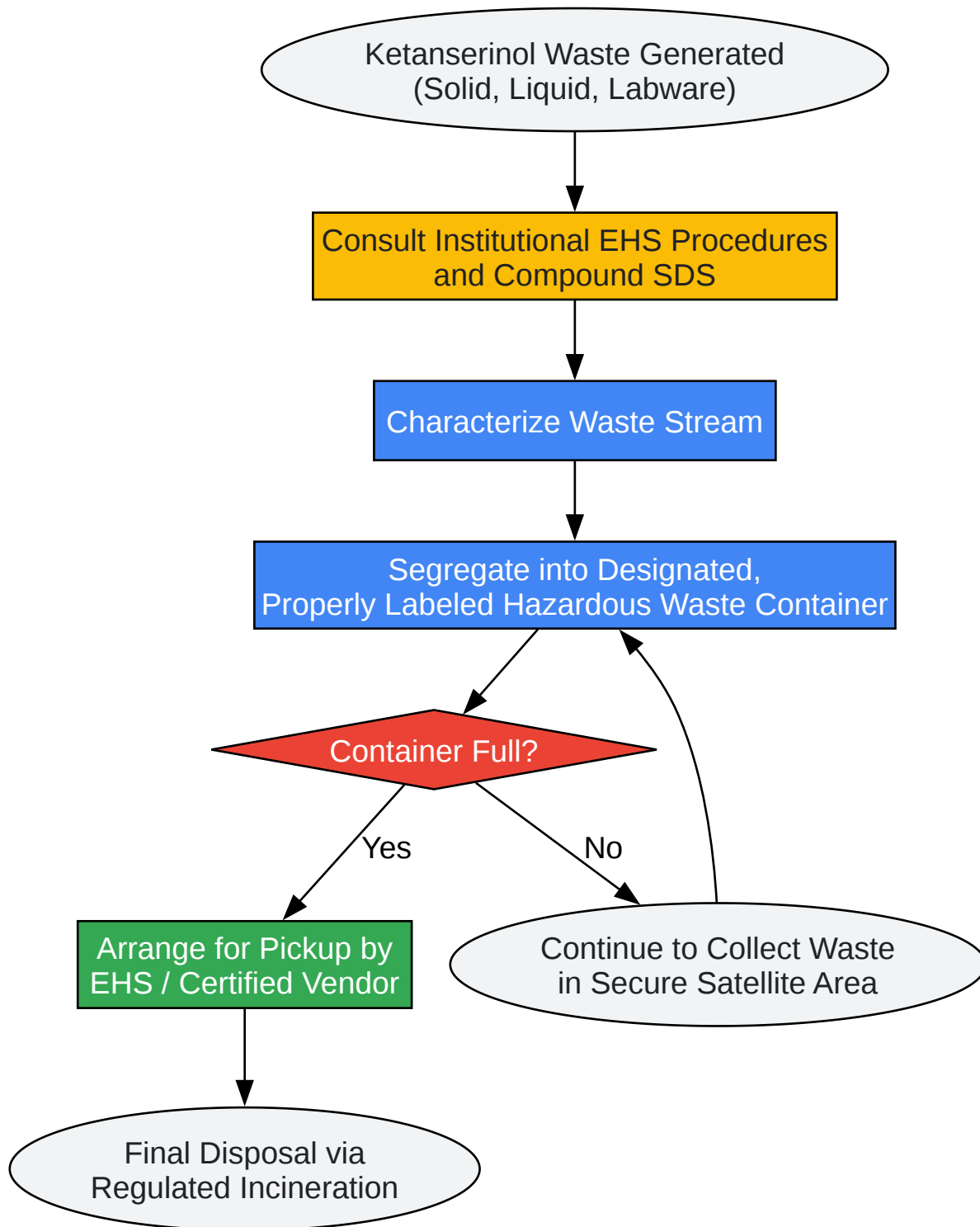
#### 5. Arranging for Final Disposal

- **Contact Your EHS Department:** When the waste container is full or has been in storage for the maximum allowable time (e.g., 90 days in the U.S.), contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup[6][8].
- **Follow Institutional Procedures:** Your EHS department will provide specific instructions for pickup and will manage the final disposal, which is typically high-temperature incineration, through a licensed hazardous waste vendor[8][9].

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Ketanserinol** waste.

## Ketanserinol Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Decision workflow for handling **Ketanserinol** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 3. [fishersci.no](https://fishersci.no) [[fishersci.no](https://fishersci.no)]
- 4. Making sure you're not a bot! [[oc-praktikum.de](https://oc-praktikum.de)]
- 5. [danielshealth.com](https://danielshealth.com) [[danielshealth.com](https://danielshealth.com)]
- 6. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](https://gaiaca.com)]
- 7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 8. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [[research.washu.edu](https://research.washu.edu)]
- 9. [iwaste.epa.gov](https://iwaste.epa.gov) [[iwaste.epa.gov](https://iwaste.epa.gov)]
- To cite this document: BenchChem. [Hazard Summary for Disposal Consideration]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673594#ketanserinol-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)